

A Technical Overview of N,N-Diethylbenzamide: Molecular Characteristics

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Compound of Interest

Compound Name: *N,N-Diethylbenzamide*

Cat. No.: B1679248

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This guide provides a focused examination of the fundamental molecular properties of **N,N-Diethylbenzamide**, a chemical compound utilized as an insect repellent. The following sections detail its molecular formula and weight, supported by a structured data summary and a visual representation of its chemical structure for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental identifying characteristics of a chemical compound are its molecular formula and molecular weight. For **N,N-Diethylbenzamide**, these values are well-established in chemical literature and databases. The molecular formula is $C_{11}H_{15}NO$.^{[1][2][3][4][5][6][7]} The molecular weight is consistently reported as approximately 177.24 g/mol.^{[1][3][4][6]}

The table below summarizes these key quantitative properties.

Property	Value	Source
Molecular Formula	$C_{11}H_{15}NO$	^{[1][2][3][4][5][6][7]}
Molecular Weight	177.24 g/mol	^{[1][3][4][6]}
CAS Number	1696-17-9	^{[1][6][7]}

Experimental Determination

The molecular weight and formula of a compound like **N,N-Diethylbenzamide** are typically determined through standard analytical chemistry techniques.

- **Mass Spectrometry:** This is the primary method for determining the mass-to-charge ratio of a molecule, which directly provides its molecular weight. High-resolution mass spectrometry can further yield the exact mass, confirming the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This technique determines the percentage composition of each element (carbon, hydrogen, nitrogen, oxygen) in a sample. The results are used to derive the empirical formula, which can then be converted to the molecular formula using the molecular weight obtained from mass spectrometry.

Given that **N,N-Diethylbenzamide** is a well-known compound, these properties are considered standard reference data.

Structural Representation

To visualize the atomic arrangement and bonding within the **N,N-Diethylbenzamide** molecule, a 2D structural diagram is provided. This representation is crucial for understanding its chemical properties and interactions.

2D Structure of **N,N-Diethylbenzamide**

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